

Sourcing 2,2,4,6-Tetramethylheptane for Research: A Technical Guide

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Compound of Interest

Compound Name: 2,2,4,6-Tetramethylheptane

Cat. No.: B15456692

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For researchers, scientists, and professionals in drug development, the procurement of specific, high-purity chemical compounds is a critical foundational step for any experiment. This technical guide provides an in-depth overview of sourcing **2,2,4,6-Tetramethylheptane** (CAS No. 61868-46-0), a saturated branched alkane. While direct, off-the-shelf commercial suppliers for this specific isomer are not readily apparent in public listings, this guide outlines the necessary steps and resources for its acquisition.

Methodology for Supplier Selection

Given that **2,2,4,6-Tetramethylheptane** is not a commonly stocked chemical, a systematic approach to sourcing is required. This typically involves exploring chemical marketplace platforms and engaging with companies that specialize in custom synthesis. The primary objective is to secure a supplier that can provide the required quantity and purity of the compound, accompanied by the necessary analytical documentation (e.g., Certificate of Analysis).

Below is a summary of platforms and potential avenues for sourcing **2,2,4,6-Tetramethylheptane**. Researchers should be prepared to request quotes and lead times, as this compound may be synthesized on demand.

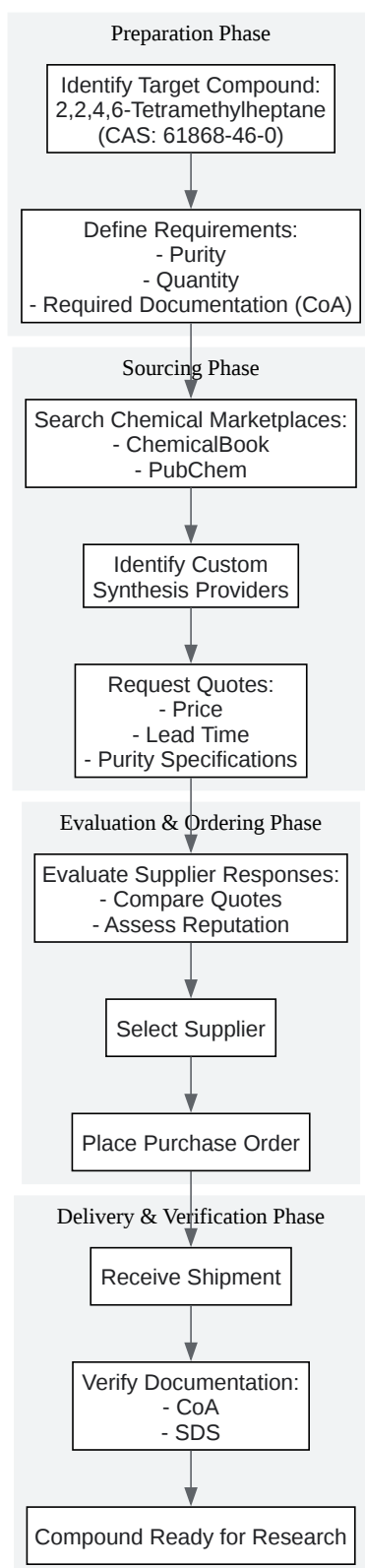
Potential Sourcing Platforms and Custom Synthesis Providers

While specific product listings for **2,2,4,6-Tetramethylheptane** with quantitative data are not publicly available, the following platforms and companies are established resources for sourcing research chemicals, including those that may require custom synthesis.

Company/Platform	Service Type	Key Features for Researchers
ChemicalBook	Chemical Database & Marketplace	Lists chemical properties and provides a platform to connect with potential suppliers. [1]
PubChem	Public Chemical Database	Provides comprehensive information about chemical substances and lists potential suppliers. [2]
Simson Pharma	Custom Synthesis & Reference Standards	Offers custom synthesis of complex organic molecules and can be contacted for a quote for 2,2,4,6-Tetramethylheptane.
Chiron	Custom Synthesis & Analytical Standards	A producer of advanced chemical products for research and analysis, with custom synthesis capabilities.

Logical Workflow for Sourcing Research Chemicals

The process of acquiring a specific chemical like **2,2,4,6-Tetramethylheptane** can be visualized as a logical workflow. This ensures a thorough and efficient procurement process, from initial identification to final delivery and verification.



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Figure 1. A logical workflow for the procurement of research chemicals.

Experimental Protocols

As this guide focuses on the commercial sourcing of **2,2,4,6-Tetramethylheptane**, detailed experimental protocols for its use are outside the current scope. Researchers should refer to relevant scientific literature for established methodologies and applications of this compound or similar branched alkanes. When handling the chemical, it is imperative to follow the safety guidelines outlined in the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. 2,2,4,6-tetramethylheptane [chemicalbook.com]
- 2. 2,2,4,6-Tetramethylheptane | C₁₁H₂₄ | CID 53428736 - PubChem [pubchem.ncbi.nlm.nih.gov]
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